

Technical Guide: Spectral Characterization of Pentadecyl Carbonochloridate

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Compound of Interest

Compound Name: *Pentadecyl carbonochloridate*

CAS No.: *81705-90-0*

Cat. No.: *B1357741*

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Executive Summary & Chemical Identity

Pentadecyl carbonochloridate is the chloroformate ester of 1-pentadecanol.^[1] It serves as a reactive intermediate for introducing the pentadecyloxycarbonyl (

) moiety into amines (to form carbamates) and alcohols (to form carbonates). Due to the high electrophilicity of the carbonyl carbon, it is moisture-sensitive and corrosive.^[2]

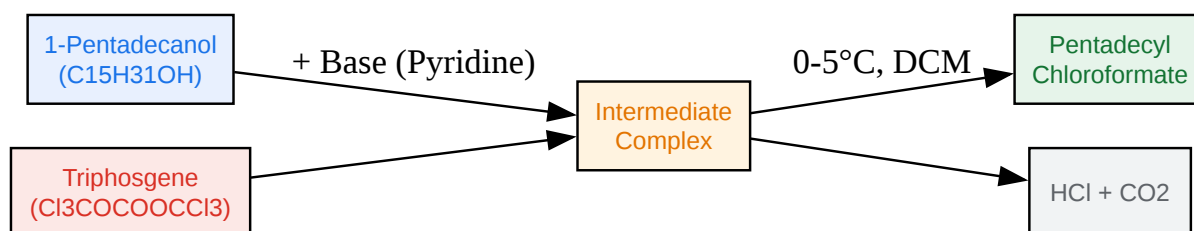
Property	Data
IUPAC Name	Pentadecyl carbonochloridate
Common Name	Pentadecyl chloroformate
Molecular Formula	
Molecular Weight	290.87 g/mol
Physical State	Colorless liquid or low-melting solid (approx.[1] [3] mp 20–25 °C)
Solubility	Soluble in organic solvents (, , THF); hydrolyzes in water.

Synthesis & Preparation Protocol

The most reliable laboratory-scale synthesis utilizes triphosgene (bis(trichloromethyl) carbonate) as a safer solid substitute for gaseous phosgene. This protocol minimizes the risk of exposure while maintaining high yield.

Reaction Mechanism

The reaction proceeds via nucleophilic attack of the alcohol oxygen on the carbonyl of triphosgene (or in-situ generated phosgene), followed by elimination of HCl.



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Figure 1: Synthesis pathway using triphosgene.[1] The base (pyridine) acts as an HCl scavenger.[2]

Step-by-Step Protocol

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, addition funnel, and inlet.
- Reagents:
 - 1-Pentadecanol (10 mmol, 2.28 g)[1]
 - Triphosgene (3.4 mmol, 1.0 g) – Note: 1/3 eq. triphosgene provides 1 eq. phosgene.[1]
 - Pyridine (10 mmol, 0.8 mL) – Acid scavenger.
 - Dichloromethane (DCM, anhydrous, 50 mL).
- Procedure:
 - Dissolve triphosgene in 30 mL DCM and cool to 0 °C in an ice bath.
 - Dissolve pentadecanol and pyridine in 20 mL DCM and add dropwise to the triphosgene solution over 30 minutes. Maintain temperature < 5 °C.
 - Allow the mixture to warm to room temperature and stir for 2 hours.
 - Monitor: Check reaction progress by IR (disappearance of broad O-H stretch at 3300 , appearance of sharp C=O at ~1780).
- Workup:
 - Filter off the pyridinium chloride salt.
 - Concentrate the filtrate under reduced pressure (rotary evaporator).
 - Purification: Vacuum distillation is possible but risky due to thermal instability. Use crude if purity >95% by NMR.

Spectral Data Analysis

A. Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the carbonyl stretch. The electronegative chlorine atom induces a significant inductive effect, shifting the carbonyl band to a higher frequency compared to standard esters.

Frequency ()	Intensity	Assignment	Notes
1775 – 1785	Strong (Sharp)	Stretch	Characteristic of chloroformates (higher than esters ~1740). [1]
2915 – 2925	Strong	Stretch (asym)	Methylene () backbone.
2850 – 2855	Strong	Stretch (sym)	Methylene () backbone.
1130 – 1160	Medium	Stretch	Ester linkage.
680 – 700	Weak/Medium	Stretch	Often obscured but diagnostic if visible. [1]

B. Nuclear Magnetic Resonance (NMR)

NMR is the definitive method for structural confirmation. The key diagnostic peak is the -methylene triplet, which is significantly deshielded by the chloroformate group.

¹H NMR (300 MHz,

)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
4.31 – 4.35	Triplet (Hz)	2H		(Deshielded by O and Carbonyl)
1.70 – 1.80	Multiplet (Quintet)	2H		
1.20 – 1.40	Multiplet (Broad)	24H	Bulk	Chain carbons to
0.86 – 0.90	Triplet (Hz)	3H	Terminal	Distal methyl group

¹³C NMR (75 MHz,

)

Chemical Shift (, ppm)	Assignment	Notes
150.7	(Carbonyl)	Diagnostic for chloroformates (Esters ~174, Carbonates ~155).[1]
72.4		Carbon attached to oxygen.[1]
31.9		Near terminal methyl.[1]
29.0 – 29.7	Bulk	Overlapping signals for the long alkyl chain.
25.6		Carbon adjacent to the -carbon.[1]
22.7		Adjacent to terminal methyl.[1]
14.1	Terminal	Standard methyl shift.

C. Mass Spectrometry (MS)

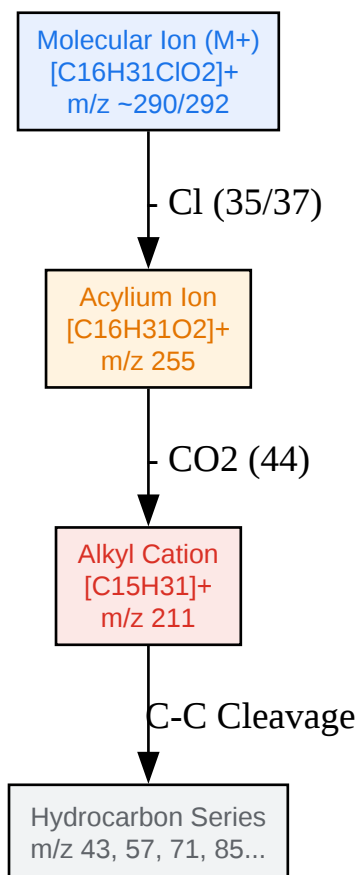
Chloroformates are fragile under Electron Impact (EI) ionization. The molecular ion () is often weak or absent. The fragmentation pattern is driven by the loss of the labile chlorine and the stability of the alkyl chain.

Fragmentation Pathway

- Alpha Cleavage/Loss of Cl: The C-Cl bond is weak. Loss of Cl radical yields the acylium ion ().
- Decarboxylation: The acylium ion rapidly loses to form the alkyl carbocation ().
- Alkyl Series: The alkyl cation ()

) fragments further into the standard hydrocarbon series (

).



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Figure 2: Primary fragmentation pathway in EI-MS.[1]

m/z Peak	Identity	Interpretation
290 / 292		Molecular ion (Weak).[1] Shows 3:1 ratio due to .
255		Loss of Chlorine.
211		Pentadecyl cation (Base peak region).
57, 71, 85	Alkyl fragments	Characteristic hydrocarbon chain pattern.

Handling & Stability

- Moisture Sensitivity: Pentadecyl chloroformate hydrolyzes rapidly in moist air to form 1-pentadecanol, HCl, and
.[1] It must be stored under inert atmosphere (Argon/Nitrogen).
- Corrosivity: The compound releases HCl upon hydrolysis; handle in a fume hood with appropriate PPE (gloves, goggles).
- Storage: Store at 2–8 °C in a tightly sealed container.

References

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- Spectral Database for Organic Compounds (SDBS).AIST.[4] General reference for alkyl chloroformate spectral trends (C1-C12). [Link](#)

- Triphosgene in Organic Synthesis. Sigma-Aldrich. Application guide for using triphosgene as a phosgene substitute. [Link](#)

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- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of Pentadecyl Carbonochloridate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1357741/docs#technical-guide-spectral-characterization-of-pentadecyl-carbonochloridate>]

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